

Preparation of Asulam-Potassium Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: **Asulam-potassium**

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Abstract

This document provides detailed protocols for the preparation, storage, and quality control of **asulam-potassium** stock solutions for laboratory applications. **Asulam-potassium** is a selective herbicide and a potent inhibitor of dihydropteroate synthase (DHPS), a key enzyme in the folate biosynthesis pathway in plants and microorganisms.^[1] Accurate and consistent preparation of stock solutions is critical for reliable experimental outcomes in research and development. This guide outlines the necessary materials, step-by-step procedures, and quality control measures to ensure the integrity of prepared solutions.

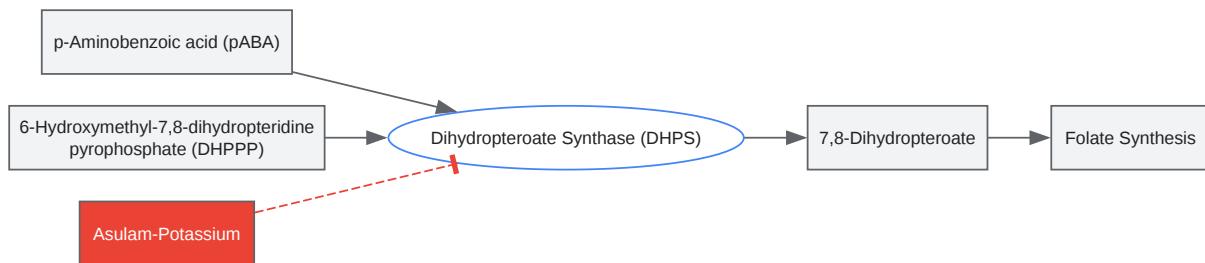
Chemical and Physical Properties

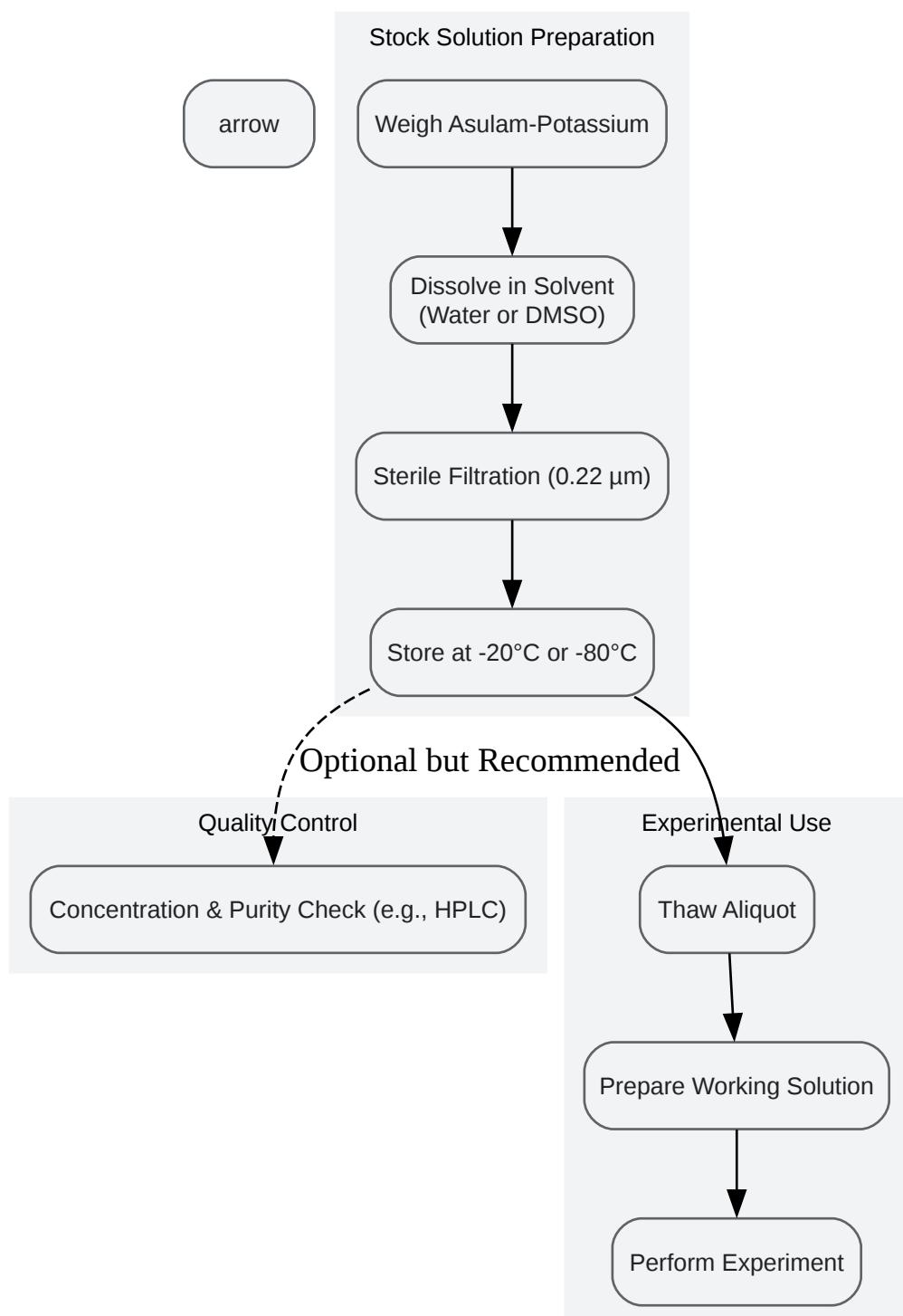
Asulam-potassium is the potassium salt of asulam.^{[1][2]} A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Reference
Chemical Name	potassium;[(4-aminophenyl)sulfonyl]-methoxycarbonylazanide	[2]
CAS Number	14089-43-1	[2]
Molecular Formula	C ₈ H ₉ KN ₂ O ₄ S	[1]
Molecular Weight	268.33 g/mol	[1]
Appearance	Solid powder	
Water Solubility	1.54 g/L	
DMSO Solubility	Soluble (Specific value not available, but Asulam Sodium is soluble in DMSO)	[3]
Ethanol Solubility	Data not readily available.	

Mechanism of Action: Inhibition of Dihydropteroate Synthase

Asulam-potassium functions as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS). DHPS catalyzes the condensation of para-aminobenzoic acid (pABA) with 6-hydroxymethyl-7,8-dihydropteroidine pyrophosphate (DHPPP) to form 7,8-dihydropteroate. This reaction is a critical step in the de novo synthesis of folate (vitamin B9). Folates are essential cofactors for the synthesis of nucleotides (purines and thymidylate) and certain amino acids. By inhibiting DHPS, **asulam-potassium** disrupts folate production, leading to the cessation of cell growth and division in susceptible organisms.





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